

Safeguarding Your Research: Proper Disposal Procedures for TCPOBOP

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Compound of Interest

Compound Name: *Tcpobop*

Cat. No.: *B1682610*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step information for the proper disposal of **TCPOBOP** (1,4-Bis[2-(3,5-dichloropyridyloxy)]benzene), a widely used agonist of the constitutive androstane receptor (CAR). Adherence to these procedures is critical for maintaining a safe research environment and ensuring regulatory compliance.

TCPOBOP is a potent research tool, notably used as a selective agonist for the mouse constitutive androstane receptor (mCAR), with an EC₅₀ of 20 nM.^{[1][2][3][4]} It is instrumental in studies of liver hyperplasia, hepatocyte proliferation, and the induction of cytochrome P450 enzymes.^{[5][6][7][8]} While invaluable in a laboratory setting, its proper disposal is crucial to mitigate any potential environmental or health impacts. This document outlines the necessary procedures for the safe handling and disposal of **TCPOBOP**, reinforcing our commitment to being your preferred source for laboratory safety and chemical handling information.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) specific to the **TCPOBOP** product in your possession. The following is a summary of general safety precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a laboratory coat.

- Ventilation: Handle **TCPOBOP** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Spill Management: In the event of a spill, avoid generating dust. For solid spills, gently sweep up the material and place it in a designated, sealed container for disposal. For solutions, absorb the spill with an inert material and place it in a sealed container.

Step-by-Step Disposal Procedures

The disposal of **TCPOBOP** and its containers must be conducted in accordance with all applicable federal, state, and local environmental regulations.

- Waste Identification and Segregation:
 - Unused or unwanted solid **TCPOBOP** should be collected in a clearly labeled, sealed container.
 - Solutions containing **TCPOBOP** should be collected in a separate, labeled, and sealed container designated for halogenated organic waste. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Empty containers that held **TCPOBOP** should be triple-rinsed with an appropriate solvent (e.g., DMSO, DMF). The rinsate should be collected and disposed of as hazardous waste.
- Waste Storage:
 - Store all waste containers in a designated, secure area away from incompatible materials.
 - Ensure waste containers are properly labeled with the contents, including the concentration of **TCPOBOP**, and the date of accumulation.
- Final Disposal:
 - Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **TCPOBOP** waste.
 - Never dispose of **TCPOBOP** down the drain or in the regular trash.

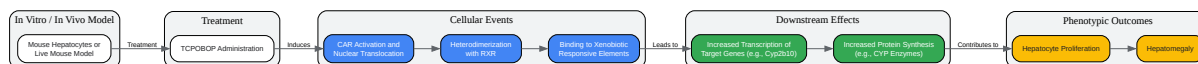
Chemical and Physical Properties of TCPOBOP

A clear understanding of a chemical's properties is fundamental to its safe handling and disposal.

Property	Value
Chemical Name	1,4-Bis[2-(3,5-dichloropyridyloxy)]benzene
Synonym	2,2'-[1,4-phenylenebis(oxy)]bis[3,5-dichloro]-pyridine
CAS Number	76150-91-9[1][9]
Molecular Formula	C ₁₆ H ₈ Cl ₄ N ₂ O ₂ [1][9]
Molecular Weight	402.06 g/mol [9]
Appearance	Crystalline solid[1]
Solubility	Soluble in DMSO (10 mg/mL) and DMF (3 mg/mL).[1][9] Insoluble in water and ethanol.[9]
Storage	Store at -20°C.[1]

Experimental Workflow: TCPOBOP-Induced CAR Activation

To provide further context for the application of **TCPOBOP** in a research setting, the following diagram illustrates a typical experimental workflow for studying CAR activation.

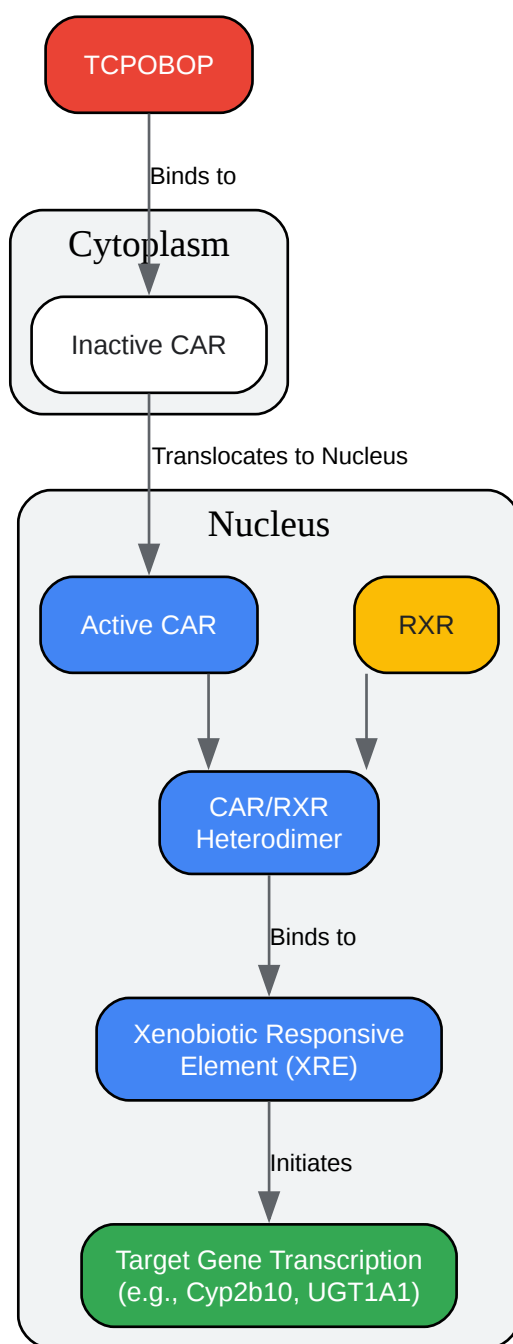


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Workflow of **TCPOBOP**-induced CAR activation and downstream effects.

TCPOBOP Signaling Pathway

The following diagram illustrates the signaling pathway initiated by **TCPOBOP**, leading to the transcription of target genes.



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Signaling pathway of **TCPOBOP**-mediated CAR activation.

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